

Application Notes and Protocols for INCB126503

In Vitro Assays

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Compound of Interest

Compound Name: INCB126503

Cat. No.: B15540836

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Introduction

INCB126503 is a potent and selective inhibitor of Fibroblast Growth Factor Receptor 2 (FGFR2) and FGFR3.^{[1][2][3][4][5]} Aberrant activation of FGFR signaling, through mutations, gene amplifications, or translocations, is a known driver in various cancers, making FGFRs attractive therapeutic targets. **INCB126503** demonstrates high selectivity for FGFR2 and FGFR3 over other FGFR isoforms, such as FGFR1 and FGFR4, which may translate to a more favorable safety profile by mitigating off-target toxicities like hyperphosphatemia, a common side effect associated with pan-FGFR inhibitors. These application notes provide detailed protocols for in vitro assays to characterize the activity of **INCB126503**.

Mechanism of Action

INCB126503 is an ATP-competitive inhibitor that targets the kinase domain of FGFR2 and FGFR3. By binding to the ATP-binding pocket, it prevents the transfer of phosphate from ATP to tyrosine residues on the receptor and downstream signaling proteins. This inhibition blocks the activation of multiple downstream pathways implicated in cell proliferation, survival, and migration, including the RAS-MAPK-ERK, PI3K-AKT, PLC γ , and STAT signaling cascades.

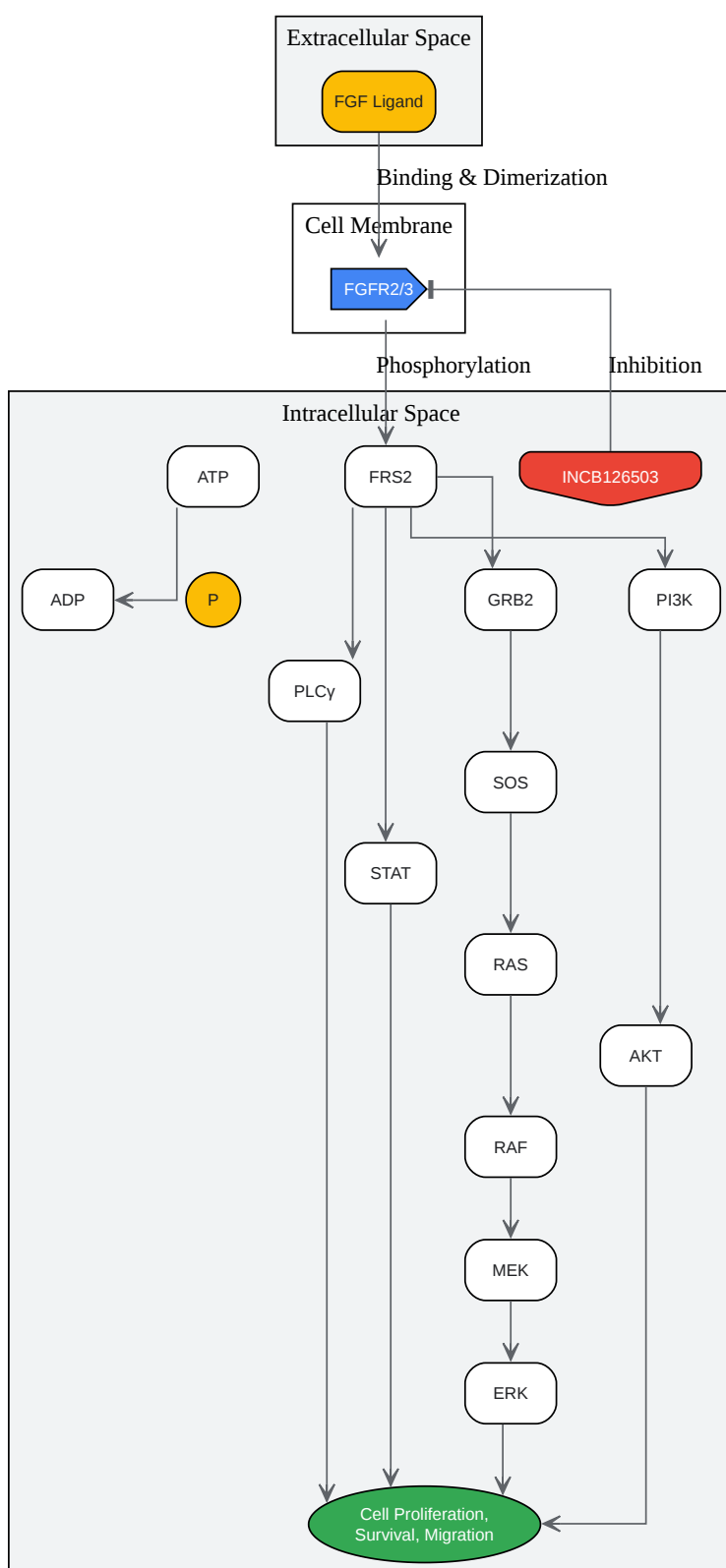
Data Presentation

Table 1: In Vitro Inhibitory Activity of INCB126503

Target	IC50 (nM)
FGFR1	70
FGFR2	2.1
FGFR3	1.2
FGFR3 (V555L mutant)	0.92
FGFR3 (V555M mutant)	0.85
FGFR4	64

Data compiled from publicly available sources.

Signaling Pathway Diagram



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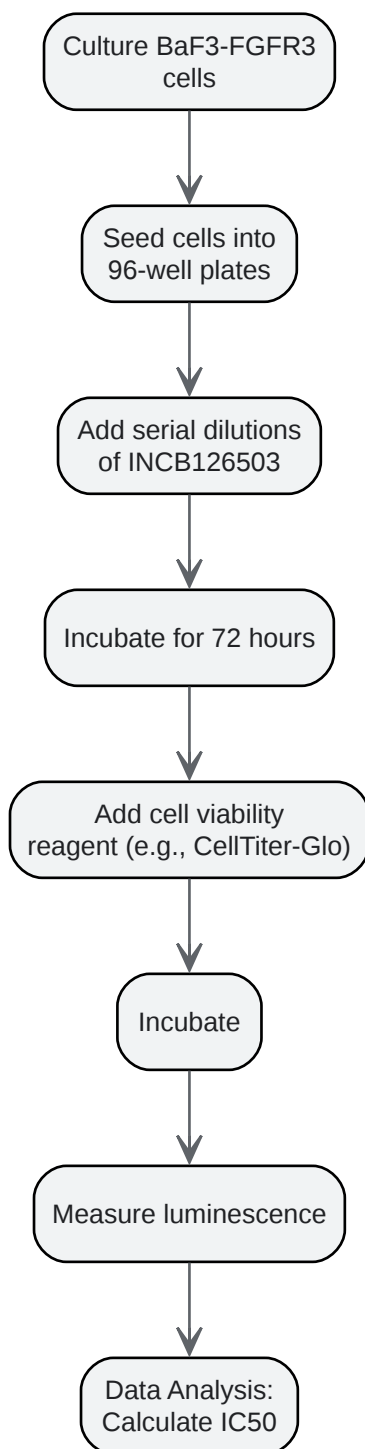
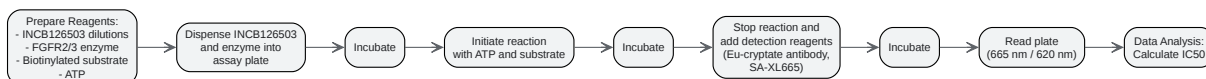
FGFR2/3 signaling pathway and the inhibitory action of **INCB126503**.

Experimental Protocols

Biochemical Kinase Inhibition Assay (HTRF)

This protocol describes a Homogeneous Time-Resolved Fluorescence (HTRF) assay to determine the in vitro inhibitory activity of **INCB126503** against FGFR2 and FGFR3 kinases.

Workflow Diagram:



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